Application Note: Scalable Synthesis Routes for N-(2-bromocyclopentyl)hydroxylamine

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Compound of Interest	
Compound Name:	*N-(2-bromocyclopentyl)hydroxylamine*
CAS No.:	*134409-56-6*
Cat. No.:	*B158015*

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Executive Summary & Strategic Analysis

The synthesis of vicinal halohydroxylamines presents a unique challenge in process chemistry: installing two nucleophilic heteroatoms (halogen and nitrogen) on adjacent carbons while controlling oxidation states (hydroxylamine vs. amine) and stereochemistry (cis vs. trans).

For **N-(2-bromocyclopentyl)hydroxylamine**, the connectivity requires the nitrogen atom to be attached directly to the cyclopentane ring. This dictates the retrosynthetic logic, ruling out simple O-alkylation of hydroxylamine.

We present two distinct routes selected for scalability, safety, and atom economy:

- Route A (The "Oxime" Route): A stepwise bromination-oximation-reduction sequence. This is the most reliable method for scale-up, utilizing standard unit operations.
- Route B (The "Nitroso" Route): A direct functionalization of cyclopentene using nitrosyl halides. This is a high-efficiency "shortcut" route but requires handling of gaseous/corrosive reagents.

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Reaction Pathway Visualization

The following diagram outlines the strategic logic for both routes:

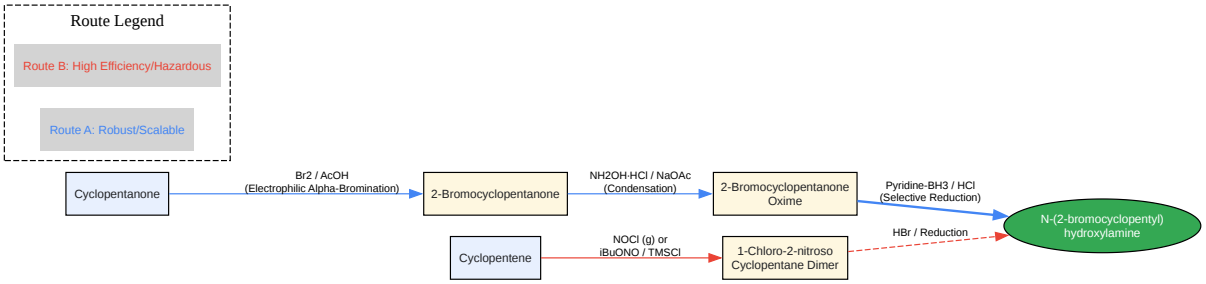

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Figure 1: Strategic disconnects for the synthesis of **N-(2-bromocyclopentyl)hydroxylamine**.

Route A: The Oxime Reduction Protocol (Recommended)

This route is preferred for batches >100g due to the stability of intermediates and the avoidance of gaseous nitrosyl chloride. It relies on the selective reduction of an

-halo oxime to a hydroxylamine without debromination.

Step 1: Synthesis of 2-Bromocyclopentanone

Mechanism: Acid-catalyzed enolization followed by electrophilic bromination. Critical Control: Temperature control is vital to prevent di-bromination.

- Reagents: Cyclopentanone (1.0 equiv), Bromine (1.0 equiv), Glacial Acetic Acid (Solvent), HBr (cat).

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- Protocol:
  - Dissolve cyclopentanone in glacial acetic acid (3 vol).
  - Add catalytic HBr (0.05 equiv) to initiate enolization.
  - Cool to 0–5 °C.
  - Add Br

    dropwise over 2 hours. Note: The color should discharge rapidly if enolization is active.
  - Quench with ice water. Extract with DCM.
  - Wash with saturated NaHCO

    (carefully, CO

    evolution) to remove acid.
  - Yield Expectation: 75–85%.

Step 2: Preparation of 2-Bromocyclopentanone Oxime

Challenge:

-Halo ketones are lachrymators and reactive electrophiles. The oximation must be buffered to prevent the formation of nitrosoalkenes via elimination.

- Reagents: 2-Bromocyclopentanone, Hydroxylamine Hydrochloride (NH

  OH·HCl), Sodium Acetate (NaOAc).
- Protocol:
  - Prepare a solution of NH

    OH·HCl (1.2 equiv) and NaOAc (1.5 equiv) in Methanol/Water (4:1).
  - Cool to 0 °C.

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- Add 2-Bromocyclopentanone dropwise.
- Stir at 0–10 °C for 4 hours. Do not heat. Heating promotes elimination to the conjugated enone or nitrosoalkene.
- Evaporate methanol under reduced pressure (bath <30 °C).
- Extract with Ethyl Acetate.
- Data Point: The product is a solid or viscous oil. Use immediately or store at -20 °C.

Step 3: Selective Reduction to **N-(2-bromocyclopentyl)hydroxylamine**

The "Make-or-Break" Step: Standard hydrogenation (Pd/C, H

) will debrominate the ring. Hydride reagents like LiAlH

are too aggressive and will reduce to the amine. Pyridine-Borane (Py·BH

) is the reagent of choice for chemoselective reduction of oximes to hydroxylamines in the presence of halides.

- Reagents: 2-Bromocyclopentanone oxime, Pyridine-Borane complex, 10% HCl in Ethanol.
- Protocol:
  - Dissolve the oxime (10 mmol) in Ethanol (30 mL).
  - Cool to 0 °C.
  - Add Pyridine-Borane complex (2.5 equiv).
  - Add 10% ethanolic HCl dropwise. Mechanism: The acid activates the oxime nitrogen, facilitating hydride delivery.
  - Stir at 0 °C to RT for 4–6 hours. Monitor by TLC (stain with ninhydrin or ferric chloride).
  - Workup: Neutralize with solid Na

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CO

. Filter salts. Concentrate.

- Purification: Flash chromatography (DCM/MeOH). Hydroxylamines are polar.

Stereochemical Note: This reduction typically yields a mixture of cis and trans isomers, often favoring the cis isomer due to hydride delivery from the less hindered face (opposite the bromine). If the trans isomer is required (e.g., for SN2 intramolecular closure to aziridine), the cis isomer can sometimes be equilibrated or the mixture used directly if the next step involves inversion.

Route B: The Nitrosyl Halide Approach (Alternative)

This route is faster but utilizes hazardous gases. It is based on the classical addition of nitrosyl chloride (NOCl) to alkenes to form

-chloro nitroso dimers, which can be trans-halogenated or reduced.

Mechanism:

- Electrophilic Addition: NO

  adds to the alkene.

- Nucleophilic Attack: Halide (Cl

  or Br

) attacks the cyclic 'nitrosonium' intermediate (anti-addition).

- Dimerization: The resulting nitroso compound rapidly dimerizes to a solid bis-nitroso species.

Protocol:

- Reagents: Cyclopentene, Isoamyl Nitrite (iPrONO), Trimethylsilyl Chloride (TMSCl) or Acetyl Chloride. (In situ generation of NOCl).

- Procedure:

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- To a solution of cyclopentene in DCM at -20 °C, add iPrONO (1.1 equiv).
- Add TMSCl (1.1 equiv) dropwise.
- The solution turns blue (monomer) then precipitates a white solid (dimer).
- Transformation: The 1-chloro-2-nitrosocyclopentane dimer can be converted to the hydroxylamine by mild reduction (e.g., with diborane or simple hydrolysis/reaction with HBr if bromine exchange is desired).

Note: This route often yields the chloro analog. To get the bromo analog, one must use NOBr (generated from NaNO

+ HBr).

Analytical Data & Quality Control

For the target **N-(2-bromocyclopentyl)hydroxylamine**, the following analytical markers validate the structure:

Test	Expected Result	Structural Insight
TLC Stain	Red/Purple with FeCl	Confirms presence of Hydroxamic/Hydroxylamine N-OH group.
1H NMR	4.0-4.5 (m, 1H, CH-Br)	Chemical shift characteristic of secondary alkyl bromide.
1H NMR	3.0-3.5 (m, 1H, CH-N)	Chemical shift of CH attached to nitrogen.
IR Spectroscopy	Broad band 3200-3400 cm	N-H and O-H stretching vibrations.
Mass Spec (ESI)	[M+H]+ and [M+H+2]+ (1:1 ratio)	Characteristic Bromine isotope pattern (Br/ Br).

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Safety & Scalability Assessment

Hazard Identification

- Hydroxylamines: Potentially explosive upon heating; known sensitizers and mutagens (Ames positive). Never distill the free base at high temperatures.
- -Halo Ketones: Potent lachrymators (tear gas agents). Handle only in a fume hood.
- Pyridine-Borane: Flammable, releases hydrogen gas upon acidification.

Scalability Factors

- Route A is superior for scale-up because it avoids the handling of gaseous NOCl/NOBr.
- Exotherm Management: The bromination of cyclopentanone is exothermic; controlled addition rates are required.
- Stability: The oxime intermediate is more stable than the nitroso dimer, allowing for holding times during manufacturing.

References

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Ontario, CA 91761, United States

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